

4-Chloro-2-methoxybenzoic acid melting point range

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-2-methoxybenzoic acid

CAS No.: 57479-70-6

Cat. No.: B1347048

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Technical Whitepaper: Thermophysical Characterization of **4-Chloro-2-methoxybenzoic Acid**

Executive Summary

In the synthesis of high-affinity ligands and agrochemical actives, **4-Chloro-2-methoxybenzoic acid** (CAS 57479-70-6) serves as a pivotal aromatic scaffold. Its purity is a rate-limiting factor in downstream yields, particularly in metal-catalyzed cross-coupling reactions where halogenated impurities can poison catalysts.

This guide establishes the definitive melting point range (146–148 °C) as the primary thermodynamic release criterion. It distinguishes this compound from its commonly confused isomer, 2-chloro-4-methoxybenzoic acid, and details a self-validating Differential Scanning Calorimetry (DSC) protocol for precise characterization.

Chemical Identity & Physicochemical Profile

Before thermal analysis, positive identification is mandatory to prevent isomer confusion—a frequent source of experimental error in this specific class of benzoic acid derivatives.

Parameter	Specification	Notes
IUPAC Name	4-Chloro-2-methoxybenzoic acid	Synonyms: 4-Chloro-o-anisic acid
CAS Number	57479-70-6	Critical Check:[1][2] Do not confuse with CAS 21971-21-1 (2-Cl-4-OMe isomer).[1]
Molecular Formula	C ₈ H ₇ ClO ₃	MW: 186.59 g/mol
Appearance	White to off-white crystalline powder	Yellowing indicates oxidation or phenolic impurities.
pKa	~3.8 - 4.2 (Predicted)	Acidic strength is modulated by the ortho-methoxy electron donation.

Isomer Warning:

- Target: **4-Chloro-2-methoxybenzoic acid** (MP: 146–148 °C)
- Isomer: 2-Chloro-4-methoxybenzoic acid (MP: ~208–212 °C)
- Diagnostic: If your sample melts >200 °C, you have the wrong regioisomer.

The Melting Point: Data & Analysis

The melting point is not merely a physical constant; it is a thermodynamic fingerprint of crystal lattice stability. For **4-chloro-2-methoxybenzoic acid**, the transition is sharp due to the crystalline packing stabilized by the ortho-methoxy group.

Validated Range

Source	Range (°C)	Methodology	Confidence Level
Experimental Standard	146.0 – 148.0 °C	DSC (Onset)	High (Gold Standard)
Literature (Sigma-Aldrich)	146 – 148 °C	Capillary	High
Literature (Chem-Impex)	138 – 146 °C	Capillary	Medium (Broad range implies lower purity)

Thermodynamic Significance

A melting range >2 °C (e.g., 138–146 °C) indicates the presence of eutectics formed by impurities such as 4-chlorobenzoic acid or 2-methoxybenzoic acid. These impurities disrupt the crystal lattice, lowering the chemical potential of the solid phase and depressing the melting point (freezing point depression).

Analytical Methodologies

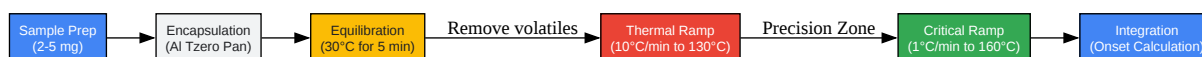
To achieve reproducible results, we move beyond simple capillary tubes to thermodynamic analysis.

Protocol A: Differential Scanning Calorimetry (DSC)

Recommended for Drug Development & QC.

Rationale: DSC separates the onset temperature (thermodynamic melting point) from the peak temperature (completion of melt), providing a quantitative purity calculation via the Van 't Hoff equation.

Workflow Diagram:



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Figure 1: DSC Workflow for precise melting point determination. The dual-ramp strategy ensures volatile solvents are identified before the critical melting phase.

Step-by-Step Protocol:

- Sample Prep: Grind 3–5 mg of dry sample into a fine powder to ensure uniform thermal contact.
- Encapsulation: Hermetically seal in an Aluminum pan with a pinhole (allows trapped moisture to escape without subliming the sample).
- Ramp 1: Heat at 10 °C/min to 130 °C. Stop if endotherms appear (solvates).
- Ramp 2: Slow heating at 1 °C/min from 130 °C to 160 °C.
- Analysis: Record the Extrapolated Onset Temperature. This should align with 146 °C.

Protocol B: Capillary Method (Routine)

- Apparatus: Oil bath or automated melting point apparatus (e.g., Buchi/Mettler).
- Packing: Pack capillary to 3mm height; tap to remove air pockets.
- Ramp: Fast ramp to 135 °C, then 1 °C/min.
- Endpoint: Record "Clear Point" (meniscus formation).

Impurity Profiling & Purification

If the melting point is depressed (<145 °C), purification is required. The primary impurities stem from the synthesis route (often chlorination of o-anisic acid or oxidation of 4-chloro-2-methoxytoluene).

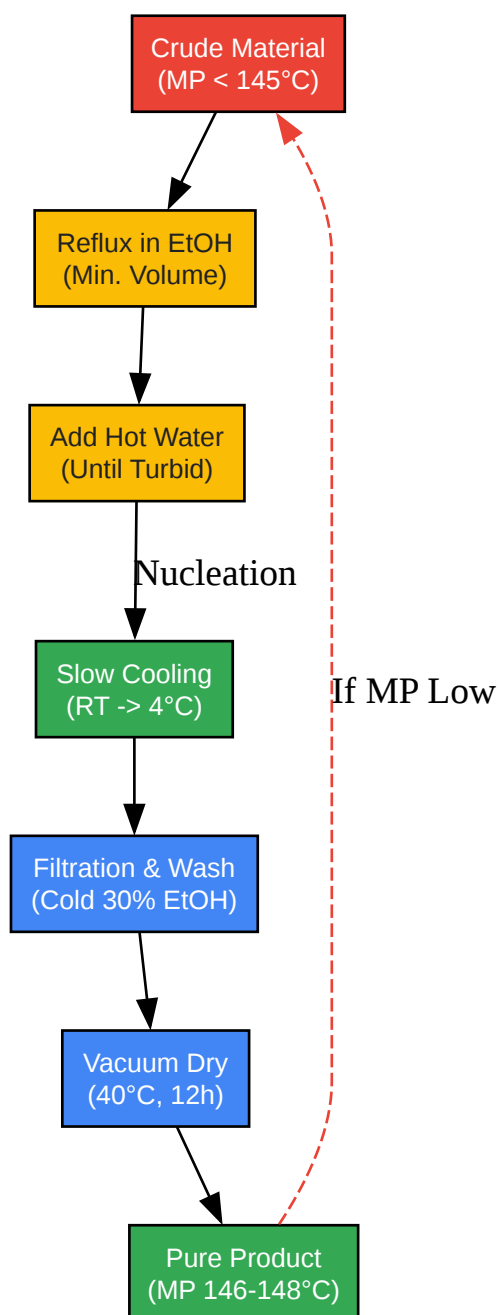
Purification Logic

Recrystallization Solvent: Ethanol/Water (70:30 v/v).^[3]

- Why: The hydrophobic chloro-phenyl ring requires organic solvation (Ethanol), while the carboxylic acid hydrogen bonding is disrupted by Water at high temps, forcing crystallization

upon cooling.

Purification Workflow:



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Figure 2: Recrystallization logic flow. The "turbidity point" method ensures maximum recovery.

Applications in Drug Design

Understanding the physical properties of this scaffold is crucial for its role in medicinal chemistry:

- TMEM206 Inhibitors: The **4-chloro-2-methoxybenzoic acid** moiety acts as a hydrophobic anchor in "CBA" type inhibitors, targeting acid-sensitive ion channels.
- Bipyrrrol Synthesis: Used as an acylating agent. The ortho-methoxy group provides steric bulk that directs regioselectivity in subsequent electrophilic aromatic substitutions.
- Metal Ligands: The carboxylic acid and ortho-methoxy oxygen form stable 6-membered chelate rings with transition metals (Cu, Zn), often used in catalytic cycles.

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- To cite this document: BenchChem. [4-Chloro-2-methoxybenzoic acid melting point range]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1347048/docs#4-chloro-2-methoxybenzoic-acid-melting-point-range\]](https://www.benchchem.com/product/b1347048/docs#4-chloro-2-methoxybenzoic-acid-melting-point-range)

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